

Advanced Protocols for Morpholine Methanol Derivatives in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: (3,5,5-Trimethylmorpholin-3-yl)methanol

CAS No.: 1784130-06-8

Cat. No.: B2980173

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Introduction: Disambiguating "Morpholine Methanol"

In pharmaceutical synthesis, the term "morpholine methanol" is a semantic collision that refers to two distinct chemical entities with vastly different reactivities and applications. Precision in nomenclature is critical for experimental success.

This guide addresses both classes:

- Type A: Chiral C-Substituted Scaffolds (e.g., (S)-2-(Hydroxymethyl)morpholine). These are stable, chiral building blocks used to introduce solubility and hydrogen-bonding motifs into kinase inhibitors, GPCR modulators (e.g., SAC inhibitors), and antibiotics.
- Type B: N-Substituted Hemiaminals (e.g., 4-Morpholinemethanol). These are reactive, often transient species generated in situ from morpholine and formaldehyde, serving as electrophilic iminium precursors in Mannich reactions (e.g., Molindone synthesis).

Module A: Chiral C-Substituted Scaffolds

Target Molecule: (S)-N-Boc-2-(Hydroxymethyl)morpholine CAS: 135065-76-8 Application: Synthesis of Kinase Inhibitors and sAC Inhibitors (e.g., TDI-11861 analogs).

Strategic Significance

The 2-(hydroxymethyl)morpholine moiety is a "privileged structure" in medicinal chemistry. It offers a defined stereochemical vector for hydrogen bonding while modulating the lipophilicity (LogD) of the parent drug. The N-Boc protected form is the industry standard for handling, allowing selective coupling of the hydroxyl group or the secondary amine (after deprotection).

Protocol: Synthesis via Hydrogenation of Benzyl Ether

Rationale: Direct cyclization of amino diols often yields racemates or requires harsh conditions. The most robust pharmaceutical route involves the hydrogenation of the benzyl-protected precursor, which preserves stereochemical integrity.

Reagents:

- (S)-tert-butyl 2-((benzyloxy)methyl)morpholine-4-carboxylate (Starting Material)
- Ethanol (Solvent)[1][2]
- Pd/C (10% w/w, Catalyst)
- HCl (1N, catalytic additive)

Step-by-Step Methodology:

- **Dissolution:** In a high-pressure hydrogenation vessel, dissolve 17.2 mmol (approx. 5.3 g) of the benzyl-protected precursor in 200 mL of absolute ethanol.
- **Catalyst Addition:** Add 10 wt% (0.53 g) of Pd/C catalyst. Critical: Add under inert nitrogen atmosphere to prevent ignition.
- **Acid Activation:** Add 2 drops of 1N HCl. Mechanism: Trace acid activates the catalyst surface and facilitates the hydrogenolysis of the O-benzyl bond.

- Hydrogenation: Purge the vessel with

(3x) and then

(3x). Pressurize to 3-5 bar

and heat to 70°C. Stir vigorously overnight.
- Monitoring: Monitor via TLC (Hexane:EtOAc 1:1) or LC-MS. The benzyl ether peak should disappear, replaced by the more polar alcohol.
- Workup:
 - Cool to room temperature.[\[3\]](#)
 - Filter through a Celite pad to remove Pd/C. Rinse with ethanol.
 - Neutralize the filtrate with saturated

(100 mL).
 - Extract with Ethyl Acetate (4 x 200 mL).
 - Dry combined organics over

and concentrate in vacuo.
- Purification: If necessary, purify via silica gel chromatography (DCM:MeOH gradient).

Yield Expectation: >95% Data Validation:

NMR should show loss of aromatic benzyl protons (7.3-7.4 ppm) and appearance of the free hydroxyl proton (broad singlet).

Protocol: Coupling to Heteroaryl Chlorides (S Ar)

Context: Attaching the morpholine scaffold to a drug core (e.g., Chloropyrimidine).

Reagents:

- (S)-Morpholin-2-ylmethanol (deprotected) or its HCl salt.

- 4-Chloropyrimidine derivative (Electrophile).
- DIPEA (Base).
- IPA or DMF (Solvent).

Methodology:

- Dissolve 1.0 eq of the chloropyrimidine in IPA (Isopropanol).
- Add 1.2 eq of (S)-morpholin-2-ylmethanol.
- Add 2.5 eq of DIPEA.
- Reflux (80-85°C) for 4-6 hours.
- QC Check: LC-MS should show complete conversion to the coupled product. The morpholine nitrogen acts as the nucleophile.

Module B: N-Substituted Hemiaminals (Mannich Reagents)

Target Molecule: 4-Morpholinemethanol (reactive intermediate) CAS: 6296-12-4 Application: Mannich Reaction (C-C bond formation), Synthesis of Molindone.

Strategic Significance

4-Morpholinemethanol is rarely isolated due to its equilibrium with morpholine and formaldehyde. In pharmaceutical processing, it is generated in situ to serve as a "masked" iminium ion (

). This species is a potent electrophile that reacts with enolizable ketones or indoles.

Protocol: In Situ Generation & Mannich Reaction

Case Study: Synthesis of a Molindone intermediate (Mannich base of a tetrahydroindole).

Reagents:

- Substrate: 3-Ethyl-4,5,6,7-tetrahydro-2-methyl-4-oxoindole (Enolizable Ketone/Indole).[4]
- Morpholine Hydrochloride (Amine Source).[4]
- Paraformaldehyde (Formaldehyde Source).
- Ethanol (Solvent).[1][2][4]
- HCl (Catalyst).

Step-by-Step Methodology:

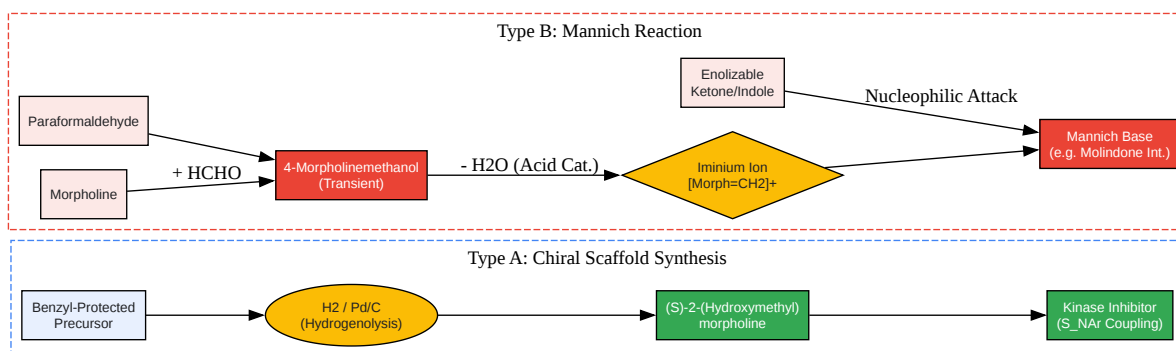
- Stoichiometry: Charge the reactor with the indole substrate (1.0 eq), Morpholine HCl (1.5 eq), and Paraformaldehyde (1.5 eq).
 - Note: Using the HCl salt of morpholine and paraformaldehyde generates the active iminium species more efficiently than using aqueous formalin.
- Solvent System: Suspend solids in Ethanol (15 volumes relative to substrate).
- Reaction: Heat to reflux (78°C) for 24–40 hours.
 - Mechanism:[2][5][6][7][8] Paraformaldehyde depolymerizes to HCHO, which condenses with morpholine to form 4-morpholinemethanol (hemiaminal), which then dehydrates to the electrophilic iminium ion (). The indole enol attacks this cation.
- Workup:
 - Evaporate ethanol in vacuo.
 - Digest the residue with water/dilute HCl to remove unreacted morpholine.
 - Basify the aqueous phase (if the product is basic) or filter the precipitate (if the product is neutral/insoluble).
- Purification: Recrystallization from Isopropanol is standard for Mannich bases of this type.

Visualizations & Data

Comparative Analysis of Morpholine Methanol Types

Feature	Type A: (S)-2-(Hydroxymethyl)morpholine	Type B: 4-Morpholinemethanol
Structure	Cyclic ether with pendant -CH ₂ OH	Hemiaminal (N-CH ₂ -OH)
Stability	Stable solid, shelf-stable	Unstable, exists in equilibrium
Role	Nucleophile (via NH) or Scaffold	Electrophile (as Iminium precursor)
Key Reaction	S Ar, Amide Coupling	Mannich Reaction, N-Alkylation
Chirality	Yes (Chiral Center at C2/C3)	No (Achiral)
Pharma Example	Kinase Inhibitors, TDI-11861	Molindone, Timolol (Mannich step)

Synthesis Pathways (Graphviz)



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Caption: Divergent synthetic pathways for Chiral C-substituted scaffolds (Type A) versus N-substituted Mannich reagents (Type B).

Troubleshooting & Quality Control

For Type A (Chiral Synthesis):

- Problem: Incomplete debenzylation.
 - Solution: Ensure catalyst is not poisoned by sulfur/amines. Increase pressure to 10 bar or add more acetic acid.
- Problem: Racemization.
 - Solution: Avoid strong bases during workup. Verify enantiomeric excess (ee%) using Chiral HPLC (e.g., Chiralpak AD-H column).

For Type B (Mannich Reaction):

- Problem: Bis-alkylation (formation of "dimers").
 - Solution: Use a slight excess of the amine (morpholine) relative to formaldehyde to prevent polymerization of formaldehyde, but control the stoichiometry carefully. Ensure the ketone is in excess if bis-alkylation is observed.
- Problem: No reaction.
 - Solution: The pH is critical. Mannich reactions require an acidic environment to generate the iminium ion but not so acidic that the ketone cannot enolize. Adjust pH to ~4-5 using HCl/Acetic acid buffer.

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